

# Measuring Glycolysis Inhibition with the Seahorse XF Analyzer: Application Notes and Protocols

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## Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

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## Introduction

Cellular metabolism is a dynamic process that is fundamental to cell health, function, and response to pathological conditions. The two primary energy-producing pathways are mitochondrial respiration and glycolysis.[1] The Agilent Seahorse XF Analyzer is a powerful tool that enables the real-time measurement of these pathways in live cells by monitoring the oxygen consumption rate (OCR), an indicator of mitochondrial respiration, and the extracellular acidification rate (ECAR), an indicator of glycolysis.[1][2] This application note provides detailed protocols for utilizing the Seahorse XF Glycolysis Stress Test to investigate the effects of inhibitors on glycolytic function.

The Seahorse XF Glycolysis Stress Test is a standard method for assessing the key parameters of glycolytic flux.[3] By sequentially injecting metabolic modulators, this assay can determine a cell's basal glycolysis rate, its maximum glycolytic capacity, and its glycolytic reserve.[3][4] This provides a comprehensive profile of the glycolytic phenotype and allows for the detailed study of glycolysis inhibition by novel therapeutic compounds.

## Principle of the Assay

The Seahorse XF Glycolysis Stress Test measures the rate of extracellular acidification (ECAR), which is largely attributed to the extrusion of protons from cells as a result of lactate production during glycolysis.[3] The assay involves the sequential injection of three key compounds: glucose, oligomycin, and 2-deoxy-glucose (2-DG).

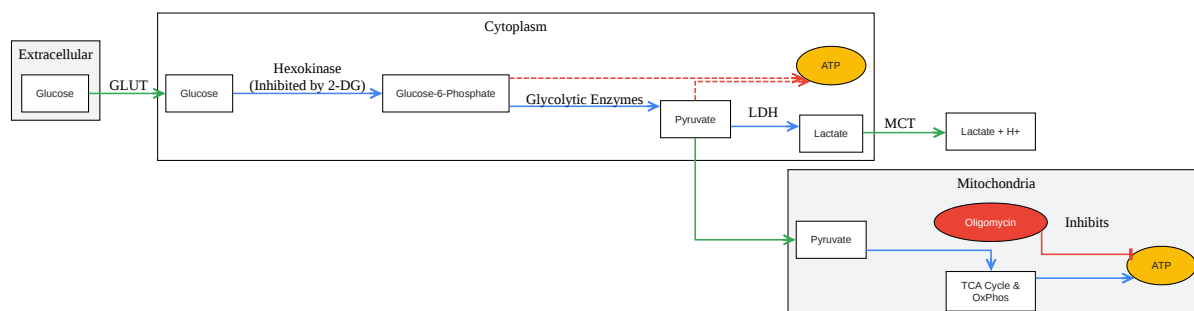
- **Glucose:** After a period of glucose starvation, the initial injection of a saturating concentration of glucose initiates glycolysis, leading to an increase in ECAR that represents the basal rate of glycolysis.[3]
- **Oligomycin:** This compound is an ATP synthase inhibitor.[3] By blocking mitochondrial ATP production, it forces cells to rely on glycolysis to meet their energy demands, revealing their maximum glycolytic capacity.[3]
- **2-Deoxy-glucose (2-DG):** As a competitive inhibitor of hexokinase, the first enzyme in the glycolytic pathway, 2-DG shuts down glycolysis.[3][5] The resulting decrease in ECAR confirms that the measured acidification is due to glycolysis.[3]

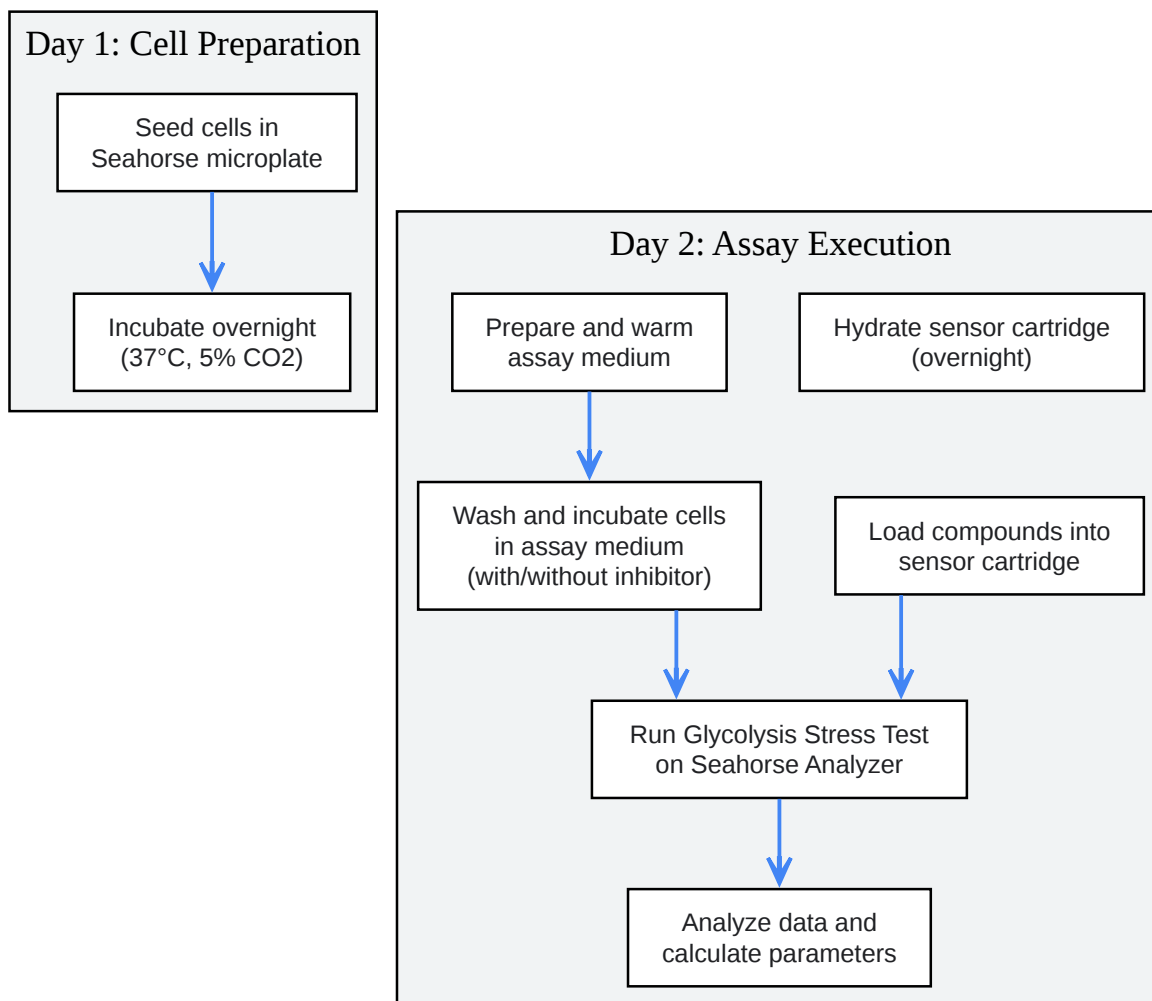
From the ECAR measurements obtained during this assay, several key parameters of glycolytic function can be calculated:

- **Non-Glycolytic Acidification:** The initial ECAR measurement before the addition of glucose, representing acidification from other cellular processes like CO<sub>2</sub> production.[3]
- **Glycolysis:** The increase in ECAR after the addition of glucose, indicating the basal rate of glycolysis.[6]
- **Glycolytic Capacity:** The maximum ECAR rate reached after the injection of oligomycin, representing the cell's maximal glycolytic potential.[6]
- **Glycolytic Reserve:** The difference between the glycolytic capacity and the basal glycolysis rate. This parameter indicates the cell's ability to respond to an energetic demand by increasing glycolysis.[3]

## Signaling Pathway

The glycolytic pathway is a series of enzymatic reactions that converts glucose into pyruvate, generating ATP and NADH in the process.[7][8] The commitment step is the phosphorylation of glucose by hexokinase, which is inhibited by 2-DG.[3]





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